

Preliminary Investigations of Neodymium-146

Applications: A Technical Guide

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Compound of Interest

Compound Name: Neodymium-146

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Abstract

Neodymium-146 (^{146}Nd), a stable isotope of neodymium, serves as a critical starting material for the production of the radioisotope Promethium-147 (^{147}Pm). This technical guide provides an in-depth overview of the applications of ^{146}Nd , focusing primarily on the production of ^{147}Pm and its subsequent uses in medical and industrial fields. The document details the experimental protocols for ^{147}Pm production, including neutron irradiation of ^{146}Nd and subsequent chemical separation. Quantitative data on nuclear reactions and decay properties are summarized in structured tables. Furthermore, this guide explores the applications of ^{147}Pm , particularly in betavoltaic power sources for medical devices, and touches upon its potential in medical imaging and targeted radionuclide therapy. Diagrams illustrating the production workflow and decay pathways are provided to enhance understanding.

Introduction to Neodymium-146

Neodymium-146 is one of the seven naturally occurring isotopes of neodymium, with a natural abundance of approximately 17.2%.^[1] It is a stable isotope, making it safe to handle and transport before its transmutation. The primary significance of ^{146}Nd in scientific and industrial applications lies in its ability to be converted into the valuable radioisotope Promethium-147 through neutron capture.^{[2][3]}

Physical and Chemical Properties of Neodymium-146

A summary of the key physical and nuclear properties of **Neodymium-146** is presented in Table 1.

Property	Value
Symbol	^{146}Nd
Atomic Number (Z)	60
Mass Number (A)	146
Atomic Mass (Da)	145.9131169
Natural Abundance (%)	17.2
Half-life	Stable
Spin	0
Neutron Cross-Section (Thermal)	1.48 ± 0.05 barns
Resonance Integral	2.56 ± 0.25 barns

Data sourced from multiple references.[\[1\]](#)[\[4\]](#)

Production of Promethium-147 from Neodymium-146

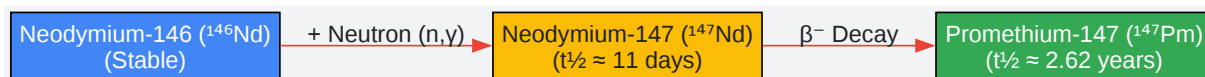
The principal application of **Neodymium-146** is its use as a target material for the production of Promethium-147.[\[2\]](#)[\[3\]](#) This process involves the neutron irradiation of an enriched ^{146}Nd target, typically in a high-flux nuclear reactor.[\[4\]](#)[\[5\]](#)

Nuclear Reaction and Decay Pathway

The production of ^{147}Pm from ^{146}Nd follows a two-step process:

- Neutron Capture: A ^{146}Nd nucleus captures a thermal neutron, transmuting into the radioactive isotope Neodymium-147 (^{147}Nd). $^{146}\text{Nd} (n,\gamma) ^{147}\text{Nd}$
- Beta Decay: The newly formed ^{147}Nd is unstable and undergoes beta decay with a half-life of approximately 11 days to form Promethium-147.[\[1\]](#)[\[6\]](#) $^{147}\text{Nd} \rightarrow ^{147}\text{Pm} + \beta^- + \bar{\nu}_e$

The following diagram illustrates this production pathway.



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Production Pathway of Promethium-147 from **Neodymium-146**.

Experimental Protocol: Irradiation of Neodymium-146

A detailed experimental protocol for the production of ¹⁴⁷Pm involves the following key steps:

- **Target Preparation:** Highly enriched ¹⁴⁶Nd, typically in the form of Neodymium Oxide (Nd₂O₃), is encapsulated in a suitable container, such as a quartz ampoule, which is then placed in an aluminum capsule.[7]
- **Irradiation:** The encapsulated target is irradiated in a high-flux nuclear reactor, such as the High Flux Isotope Reactor (HFIR) at Oak Ridge National Laboratory.[4][5] The neutron flux and irradiation time are critical parameters that determine the yield of ¹⁴⁷Nd. Optimal production is often achieved with irradiation cycles of approximately 24 days.[8][9]
- **Cooling:** Following irradiation, the target is allowed to "cool" for a period. This allows for the decay of short-lived radioisotopes and for the ¹⁴⁷Nd to decay into ¹⁴⁷Pm. A decay period of at least 150 days may be necessary to effectively measure the resulting ¹⁴⁷Pm.[6]

Experimental Protocol: Separation of Promethium-147

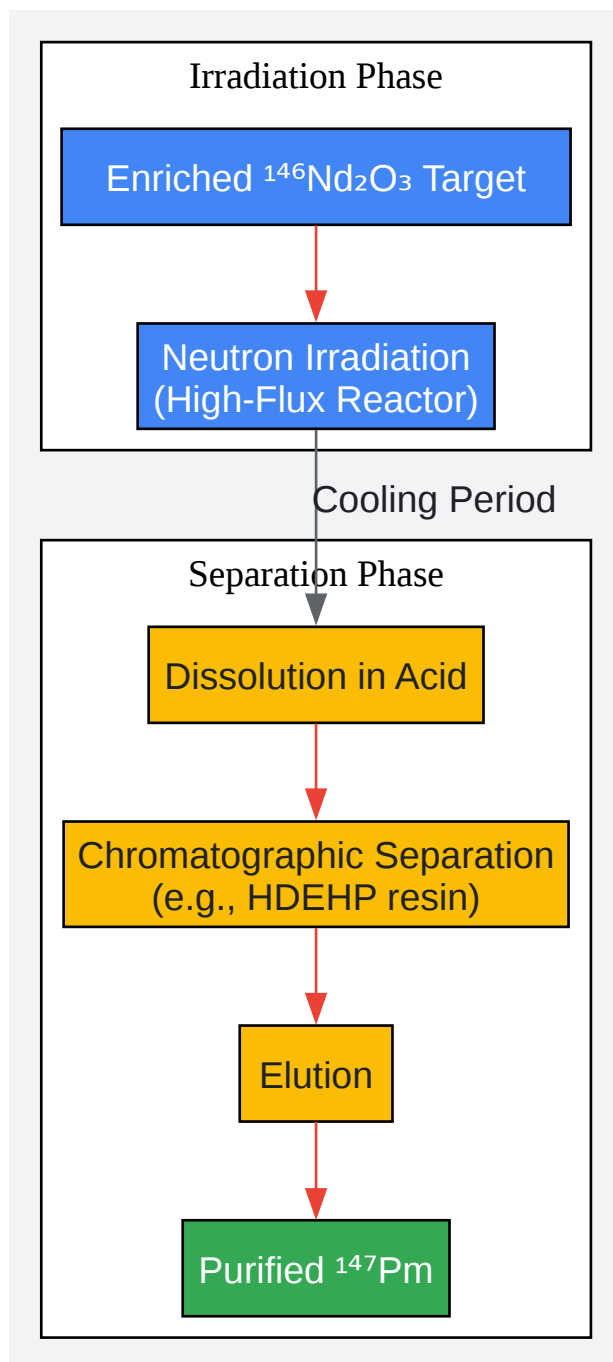
After irradiation and cooling, the ¹⁴⁷Pm must be chemically separated from the remaining ¹⁴⁶Nd target material and other radioisotopic impurities. A common and effective method is chromatography.[10][11]

- **Dissolution:** The irradiated target material is dissolved to form an acidic solution, typically using hydrochloric acid (HCl).[10]
- **Chromatographic Separation:** The acidic solution is loaded onto a chromatographic separation apparatus. A frequently used resin is di(2-ethylhexyl)orthophosphoric acid

(HDEHP) adsorbed on a support material.[7][10]

- Elution: The apparatus is eluted with an eluant solution, such as increasing concentrations of HCl, to chromatographically separate the ^{147}Pm from the neodymium.[10]

The following diagram illustrates the general workflow for the production and separation of Promethium-147.



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Workflow for the Production and Separation of Promethium-147.

Quantitative Data: Yield and Purity

The yield of ^{147}Pm is dependent on several factors, including the enrichment of the ^{146}Nd target, the neutron flux, the irradiation duration, and the cooling time.

Parameter	Value	Reference
^{147}Pm Yield (1-cycle irradiation, ~24 days)	Reaches a maximum of 101.8 MBq/mg (2.75 mCi/mg) at 60 days post-bombardment.	[8][9]
Experimental Yield of ^{147}Pm	Ranged from 123 to 959 $\mu\text{Ci/mg}$ of ^{146}Nd .	[7]

Gamma spectroscopy is a crucial analytical technique used to determine the identity and quantity of gamma-emitting radioisotopes present in the irradiated sample, ensuring the purity of the final ^{147}Pm product.[7][12][13]

Applications of Promethium-147

Promethium-147 is a low-energy beta emitter with a half-life of 2.62 years.[7] Its radioactive decay is characterized by the emission of beta particles with a maximum energy of 224.5 keV and an average energy of approximately 62 keV.[7] It emits an extremely weak gamma-ray at 121 keV.[7] These properties make it suitable for a variety of applications, particularly where a long-lasting, reliable, and compact power source is required.

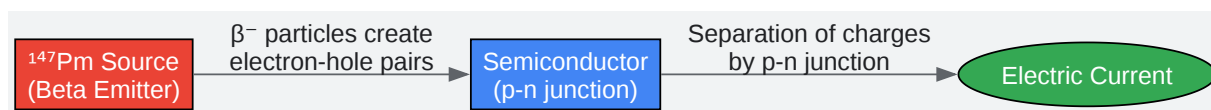
Betavoltaic Batteries for Medical Devices

A significant application of ^{147}Pm is in betavoltaic batteries. These devices convert the energy of beta particles directly into electrical power using a semiconductor junction.[14]

- **Pacemakers:** Historically, ^{147}Pm -powered betavoltaic batteries were used to energize cardiac pacemakers due to their long operational lifetime, reducing the need for frequent replacement surgeries.[15]

- Other Medical Implants: The technology holds promise for powering other low-power, long-life implantable medical devices.[15]

The following diagram illustrates the basic principle of a betavoltaic cell.



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Principle of a Promethium-147 Betavoltaic Cell.

Medical Imaging and Therapy

While the primary medical application of ^{147}Pm from ^{146}Nd is in power sources, other promethium isotopes have potential in medical imaging and therapy.

- Targeted Radionuclide Therapy: Promethium isotopes are considered hepatotropic, meaning they can selectively accumulate in organs rich in reticuloendothelial elements.[16] This property makes them potential candidates for targeted radionuclide therapy, where a radioactive isotope is delivered specifically to cancer cells.[17] Promethium-149, for example, is a medium-energy beta emitter that has been investigated for receptor-targeted radiotherapy.[18]
- Radioactive Imaging: There is potential for using promethium isotopes in radioactive imaging.[19] For instance, ^{142}Pm has been used in an in vivo generator for preclinical positron emission tomography (PET).[18]

Industrial Applications

Promethium-147 also finds use in various industrial settings:

- Thickness Gauges: The beta radiation from ^{147}Pm is used in industrial gauges to measure the thickness of thin materials such as films and coatings.[5]
- Luminous Paints: ^{147}Pm can be used as an activation source in radioluminescent paints, providing a long-lasting light source without external power.[18]

Other Potential Applications of Neodymium-146

While the production of ^{147}Pm is the dominant application, enriched ^{146}Nd has other potential uses:

- **Isotopic Abundance References:** **Neodymium-146** can be used in the preparation of isotopic abundance references for mass spectrometry and other analytical techniques.[3]
- **Tracer Studies:** As a stable isotope, ^{146}Nd can potentially be used as a tracer in geological and environmental studies to understand various processes.[14]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While not a primary application, the magnetic properties of neodymium isotopes can be studied using NMR spectroscopy, although this is a highly specialized area of research.[15][20][21]

Conclusion

Neodymium-146 is a stable isotope of significant strategic importance due to its role as the precursor for the production of Promethium-147. The well-established protocols for neutron irradiation and subsequent chemical separation allow for the reliable production of high-purity ^{147}Pm . The unique properties of ^{147}Pm as a long-lived, low-energy beta emitter have led to its successful application in betavoltaic batteries for critical medical devices and various industrial instruments. Further research into other promethium isotopes derived from neodymium targets may open new avenues in targeted radionuclide therapy and medical imaging. The continued availability of enriched **Neodymium-146** is therefore crucial for advancing these technologies and supporting research and development in the fields of medicine, energy, and materials science.

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